

Chemical Identity and Properties of 4-(Vinylsulfonyl)benzoic Acid

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Compound of Interest

Compound Name: 4-(Vinylsulfonyl)benzoic acid

Cat. No.: B1356606

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. This guide provides the core chemical data for **4-(Vinylsulfonyl)benzoic acid**, a compound of interest in various research and development applications.

Core Molecular Data

4-(Vinylsulfonyl)benzoic acid is identified by the CAS Number 95535-40-3.^{[1][2]} Its molecular structure and weight are foundational for any experimental and theoretical work.

Property	Value
Molecular Formula	C9H8O4S
Molecular Weight	212.22 g/mol ^{[1][2][3][4][5]}

The molecular formula, C9H8O4S, indicates the elemental composition of the molecule, which consists of nine carbon atoms, eight hydrogen atoms, four oxygen atoms, and one sulfur atom. ^{[1][2][4][5]} This composition results in a molecular weight of approximately 212.22 g/mol. ^{[1][2][3][4][5]} Some sources may round this value to 212.23 g/mol. This compound is also known by its IUPAC name, 4-ethenylsulfonylbenzoic acid.^[4]

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